

Operational Guide: Proper Disposal of 5-Amino-3,6-dimethylheptanoic Acid

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Compound of Interest

Compound Name: 5-Amino-3,6-dimethylheptanoic acid

Cat. No.: B13216423

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Executive Summary & Chemical Characterization

This guide defines the standard operating procedure (SOP) for the containment and disposal of **5-Amino-3,6-dimethylheptanoic acid**. As a specialized non-proteinogenic amino acid intermediate—often employed in peptidomimetic drug discovery—this compound requires specific handling to prevent environmental contamination and ensure regulatory compliance (RCRA/EPA/REACH).

While often chemically stable, its zwitterionic nature and organic backbone dictate that it must not be treated as general refuse or disposed of via sanitary sewer systems.

Chemical Identity & Properties

Property	Specification
Chemical Name	5-Amino-3,6-dimethylheptanoic acid
CAS Number	2059936-99-9 (Isomer dependent; verify specific lot)
Molecular Formula	
Molecular Weight	173.25 g/mol
Physical State	Solid (Powder/Crystalline)
Solubility	Moderate in water; Soluble in DMSO, Methanol
Acidity/Basicity	Amphoteric (Contains -COOH and)

Hazard Identification & Safety Logic

Before initiating disposal, you must understand the "Why" behind the safety protocols. This compound is generally classified as an Irritant, but its specific structural features dictate the waste stream.

Hazard Profile (GHS Classification)

Hazard Code	Description	Operational Implication
H315	Causes skin irritation	Double-gloving (Nitrile) required during transfer.
H319	Causes serious eye irritation	Safety goggles (ANSI Z87.1) are non-negotiable.
H335	May cause respiratory irritation	All solid handling must occur inside a fume hood.

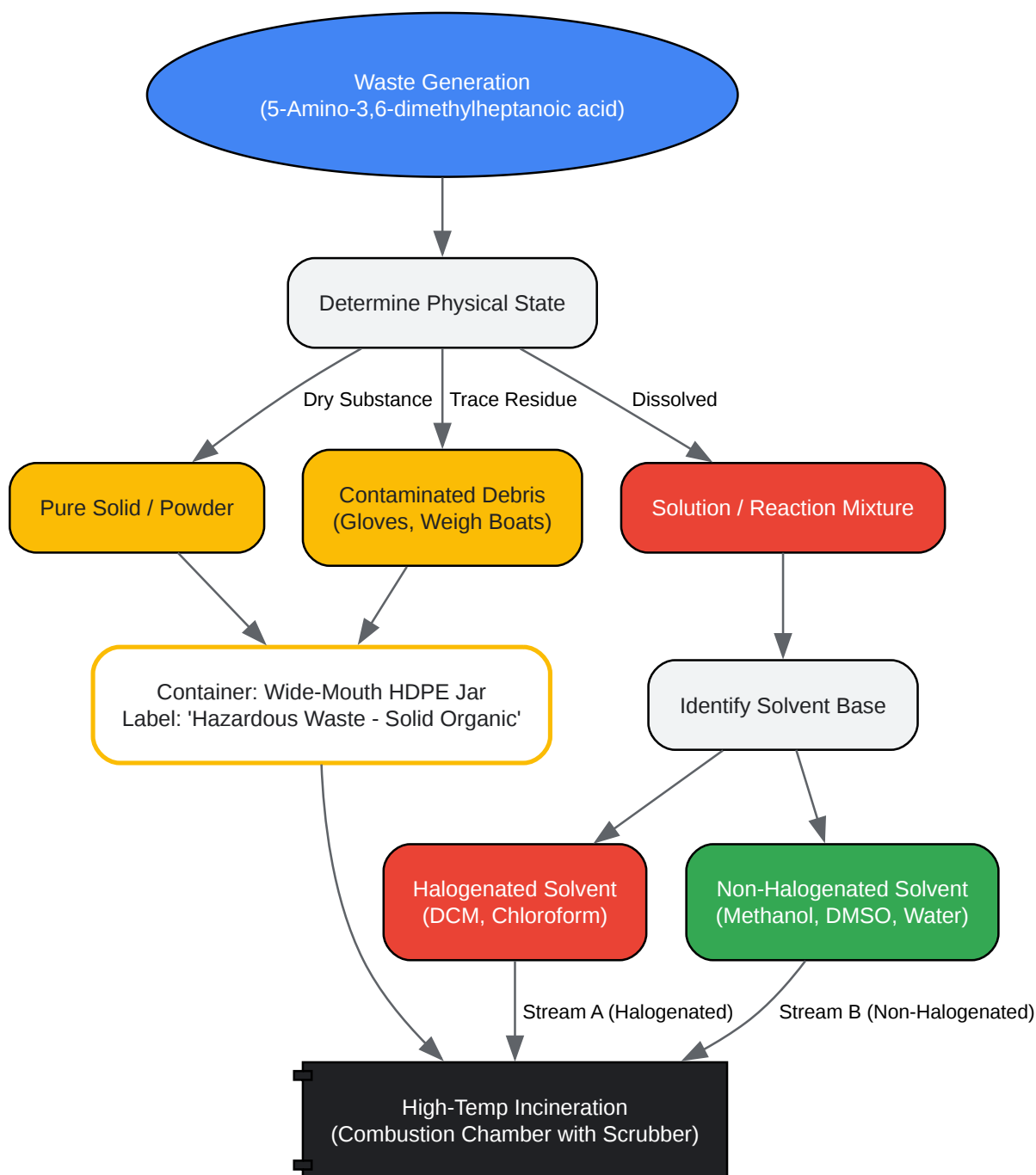
The "Why": Causality in Disposal Choice

- Bioaccumulation Potential: Unlike simple glycine or alanine, the heptanoic backbone with dimethyl substitution increases lipophilicity (

-). This prevents rapid degradation in standard wastewater treatment, mandating incineration.
- **Chemical Incompatibility:** As an amino acid, it poses a risk of forming unstable N-nitroso compounds if mixed inadvertently with nitrosating agents (e.g., nitrites) in acidic waste streams. Strict segregation from oxidizing acids is required.

Disposal Decision Matrix (Workflow)

The following diagram illustrates the logical flow for categorizing waste containing **5-Amino-3,6-dimethylheptanoic acid**.



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Figure 1: Decision tree for segregating **5-Amino-3,6-dimethylheptanoic acid** waste streams based on physical state and solvent composition.

Step-by-Step Disposal Protocols

Scenario A: Disposal of Pure Solid (Expired or Excess)

Use this protocol for: Expired shelf stock, spilled powder, or excess weighing material.

- PPE Setup: Wear nitrile gloves (minimum 5 mil thickness), lab coat, and safety goggles. Use a NIOSH N95 respirator if handling outside a fume hood.
- Container Selection: Use a Wide-Mouth HDPE (High-Density Polyethylene) jar. Glass is acceptable but poses a breakage risk for solids.
- Transfer:
 - Place the waste container inside a fume hood.
 - Transfer the solid carefully to avoid dust generation.^[1]
 - Do not mix with oxidizers (e.g., permanganates, nitrates).^[2]
- Labeling: Affix a hazardous waste tag.
 - Chemical Name: "**5-Amino-3,6-dimethylheptanoic acid**"^[3]
 - Hazard Class: Irritant
 - Constituents: 100% Organic Solid
- Final Disposal: Route to High-Temperature Incineration. This ensures complete thermal decomposition of the amino-acid backbone into
,
, and
(scrubbed).

Scenario B: Disposal of Liquid Waste (HPLC/Reaction Mixtures)

Use this protocol for: Mother liquors, HPLC effluent, or dissolved stocks.

- Segregation Logic:
 - If dissolved in DCM/Chloroform: Dispose in Halogenated Waste carboy.
 - If dissolved in Methanol/DMSO/Water: Dispose in Non-Halogenated Organic Waste carboy.
 - Crucial: Even if dissolved in water, do not pour down the drain. The organic load requires chemical treatment.
- pH Check: Ensure the waste solution is between pH 4–10 before adding to a communal carboy to prevent exothermic reactions with other wastes.
- Labeling: List all solvents and the estimated concentration of **5-Amino-3,6-dimethylheptanoic acid** (<1%, 5%, etc.).

Scenario C: Spill Management (Immediate Response)

Spill Type	Protocol
Dry Powder Spill	1. Isolate the area. 2. Cover with wet paper towels to prevent dust dispersion. 3. Scoop into a bag using a dustpan. 4. Wipe surface with 70% Ethanol.
Liquid Spill	1. Absorb with vermiculite or chem-pads. 2. Place soaked absorbents into a sealed bag. 3. Treat as solid hazardous waste.

Regulatory & Compliance Framework

- RCRA (USA): While not explicitly P-listed or U-listed, this substance is classified as a chemical intermediate. Under 40 CFR 261, it is the generator's responsibility to determine if the waste exhibits hazardous characteristics. Best Practice: Treat as non-regulated hazardous waste (NRHW) destined for incineration.
- European Waste Code (EWC): Assign code 16 05 06* (laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals).

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 116937837: 5-amino-6,6-dimethylheptanoic acid (Isomer Analog). Retrieved from [[Link](#)]
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